

# What is the chemical structure of IR-820 dye?

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## Compound of Interest

Compound Name: IR-820

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## An In-depth Technical Guide to IR-820 Dye

**IR-820** is a near-infrared (NIR) cyanine dye that has garnered significant attention within the scientific community for its applications in biomedical imaging and therapy.<sup>[1][2]</sup> Known for its improved stability compared to its analog, Indocyanine Green (ICG), **IR-820** serves as a versatile tool in preclinical research, particularly in the fields of cancer diagnostics and drug delivery.<sup>[3][4][5]</sup> This guide provides a comprehensive overview of its chemical structure, properties, and applications, with a focus on its utility for researchers in drug development.

## Chemical Structure and Properties

**IR-820**, also known as New Indocyanine Green, is a complex organic molecule belonging to the cyanine dye family.<sup>[3][6]</sup> Its structure features two benzo[e]indole moieties linked by a polymethine chain, which is responsible for its characteristic strong absorption and fluorescence in the near-infrared region.<sup>[1][7]</sup> The presence of sulfobutyl groups enhances its water solubility.

The IUPAC name for **IR-820** is 2-[2-[2-Chloro-3-[[1,3-dihydro-1,1-dimethyl-3-(4-sulfobutyl)-2H-benzo[e]indol-2-ylidene]-ethylidene]-1-cyclohexen-1-yl]-ethenyl]-1,1-dimethyl-3-(4-sulfobutyl)-1H-benzo[e]indolium, inner salt, sodium salt.<sup>[7]</sup>

Table 1: Physicochemical Properties of **IR-820** Dye

Property	Value
CAS Number	172616-80-7[8]
Molecular Formula	C <sub>46</sub> H <sub>50</sub> ClN <sub>2</sub> NaO <sub>6</sub> S <sub>2</sub> [3][7]
Molecular Weight	849.47 g/mol [3][7]
Appearance	Brown to dark brown solid[8]
Maximal Excitation (Ex)	~710 nm[3][8]
Maximal Emission (Em)	~820 nm[3][8]

Note: Spectral properties can be solvent-dependent. For instance, the absorption peak of **IR-820** shifts when in serum compared to water.[1][6]

## Core Applications in Research and Drug Development

**IR-820**'s utility stems from its optical properties in the near-infrared window (700-900 nm), where biological tissues exhibit minimal autofluorescence and light absorption, allowing for deeper tissue penetration.[4][9]

- **NIR Fluorescence Imaging:** As a fluorescent agent, **IR-820** is used as a blood pool contrast agent to visualize and quantify diseased tissue in living animals.[3][7][10] Its emission can extend into the second near-infrared window (NIR-II, 1000-1700 nm), which offers even higher resolution and deeper penetration for in vivo imaging.[1][4] When bound to serum albumin, its fluorescence emission is significantly enhanced.[4][7]
- **Photothermal Therapy (PTT):** Upon irradiation with a laser of a specific wavelength (typically around 808 nm), **IR-820** can efficiently convert light energy into heat.[3][11] This property is harnessed in photothermal therapy to induce hyperthermia in targeted tissues, such as tumors, leading to localized cell death.[9][12]
- **Photodynamic Therapy (PDT):** **IR-820** also possesses photosensitizing properties, enabling its use in photodynamic therapy where it generates reactive oxygen species upon light activation to kill cancer cells.[2][3]

- **Drug Delivery Systems:** Researchers have encapsulated **IR-820** into various nanocarriers, such as poly(lactic-co-glycolic acid) (PLGA) nanoparticles and dendrimers, to improve its stability, biocompatibility, and targeting specificity.[5][9][11] These nanoformulations can serve as "theranostic" agents, combining therapeutic action (PTT/PDT) with diagnostic imaging.[12]

## Experimental Protocol: In Vivo Photothermal Therapy of Tumors

This section details a representative protocol for using **IR-820** in the photothermal therapy of subcutaneous tumors in a murine model, based on methodologies described in the literature.

**Objective:** To evaluate the efficacy of **IR-820**-mediated photothermal therapy in reducing tumor volume in a mouse model.

**Materials:**

- **IR-820 dye**[8]
- Phosphate-buffered saline (PBS), sterile[1]
- Tumor-bearing mice (e.g., 4T1 breast cancer model)[13]
- Near-infrared laser (e.g., 793 nm or 808 nm) with adjustable power density[1][11]
- Infrared (IR) thermal camera[1]
- Calipers for tumor measurement[1]

**Methodology:**

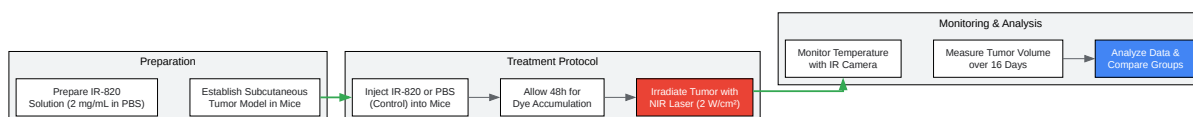
- **Preparation of IR-820 Solution:** Prepare a solution of **IR-820** in sterile PBS at a concentration of 2 mg/mL.[1] Ensure the dye is fully dissolved.
- **Animal Model and Treatment Groups:**
  - Randomly divide tumor-bearing mice into four groups:

1. Control (PBS injection only)
  2. Laser only (PBS injection + Laser irradiation)
  3. **IR-820** only (**IR-820** injection, no laser)
  4. **IR-820** + Laser (**IR-820** injection + Laser irradiation)[\[1\]](#)
- Administration of **IR-820**: Intramuscularly or intravenously inject 100  $\mu$ L of the **IR-820** solution (2 mg/mL) into the mice in the appropriate treatment groups.[\[1\]](#) For control and laser-only groups, inject an equivalent volume of PBS.
  - Photothermal Irradiation:
    - Allow a period for the dye to accumulate in the tumor tissue (e.g., 48 hours post-injection).[\[1\]](#)
    - Irradiate the subcutaneous tumor site with a 793 nm or 808 nm laser at a power density of 2 W/cm<sup>2</sup>.[\[1\]](#)[\[3\]](#)
    - During irradiation, monitor the temperature of the tumor surface using an IR thermal camera.[\[1\]](#)
    - Continue irradiation for a predetermined duration (e.g., 10 minutes), capturing thermal images at set intervals (e.g., 1, 3, 5, and 10 minutes).[\[1\]](#)
  - Post-Treatment Monitoring:
    - Monitor the tumor growth in all groups for a set period (e.g., 16 days).[\[1\]](#)
    - Measure tumor dimensions with calipers every few days to calculate tumor volume.
    - At the end of the study, photograph the tumors and mice from each group to document the treatment outcome.[\[1\]](#)
  - Data Analysis:

- Plot the temperature changes at the tumor site over the irradiation time for the different groups.[1]
- Graph the tumor growth curves for all treatment groups to compare the efficacy of the photothermal therapy.[1]

## Visualized Experimental Workflow

The following diagram illustrates the key steps in an in vivo photothermal therapy experiment using **IR-820**.



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Workflow for in vivo photothermal therapy using **IR-820** dye.

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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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